

Application Notes and Protocols for 4-acetylbenzo[d]oxazol-2(3H)-one

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-acetylbenzo[d]oxazol-2(3H)-one

Cat. No.: B1588355

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-acetylbenzo[d]oxazol-2(3H)-one is a naturally occurring benzoxazolone found in maize (*Zea mays*)[1]. The benzoxazolone scaffold is a prominent feature in medicinal chemistry, with derivatives exhibiting a wide array of biological activities, including anti-inflammatory, analgesic, antimicrobial, and anticancer properties[1]. The 4-acetyl group on this particular compound offers a versatile chemical handle for the synthesis of a diverse library of derivatives for biological screening[1]. These application notes provide detailed protocols for evaluating the biological activity of **4-acetylbenzo[d]oxazol-2(3H)-one** and its analogs in key therapeutic areas. While specific quantitative bioactivity data for **4-acetylbenzo[d]oxazol-2(3H)-one** is not extensively available in public literature, the following protocols are based on established methods for analogous benzoxazolone derivatives.

Chemical and Physical Properties

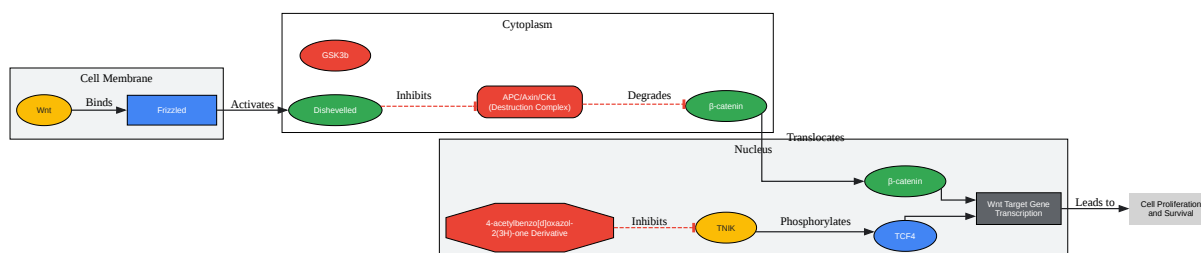
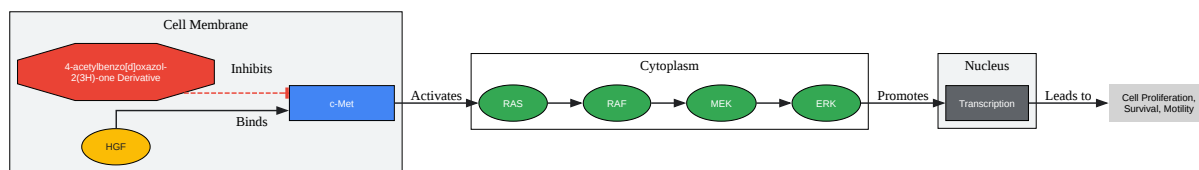
Property	Value	Source
Molecular Formula	C ₉ H ₇ NO ₃	--INVALID-LINK--
Molecular Weight	177.16 g/mol	--INVALID-LINK--
CAS Number	70735-79-4	--INVALID-LINK--
Appearance	Solid	--INVALID-LINK--
Storage	-20°C, dry seal	--INVALID-LINK--

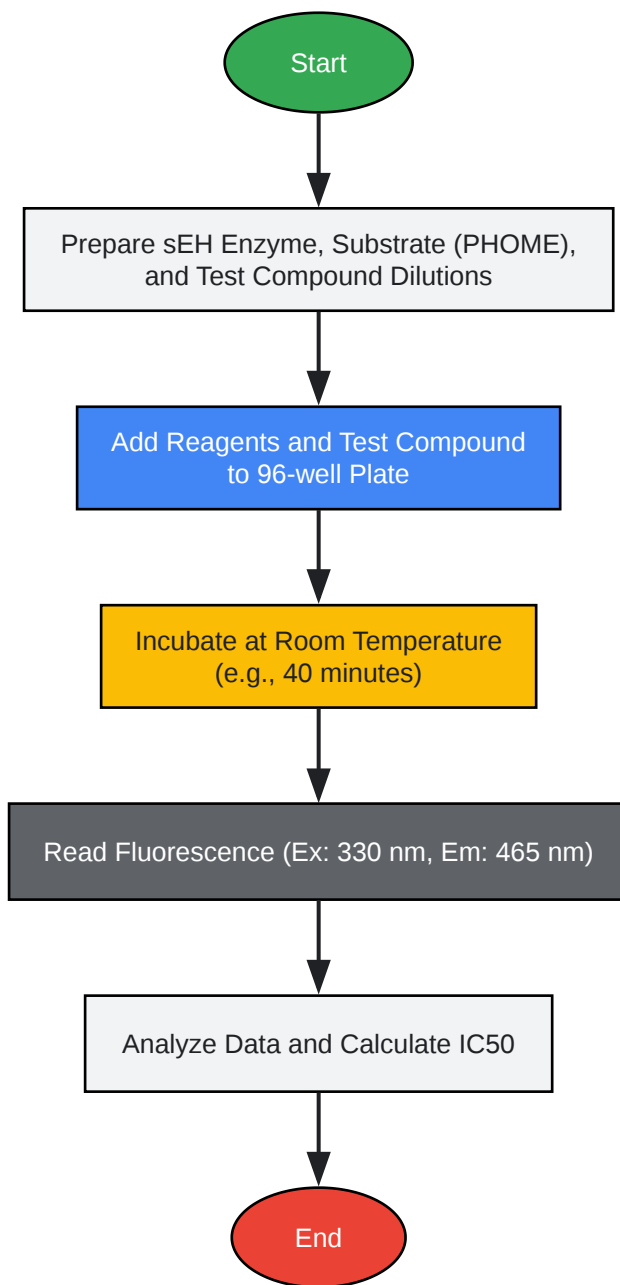
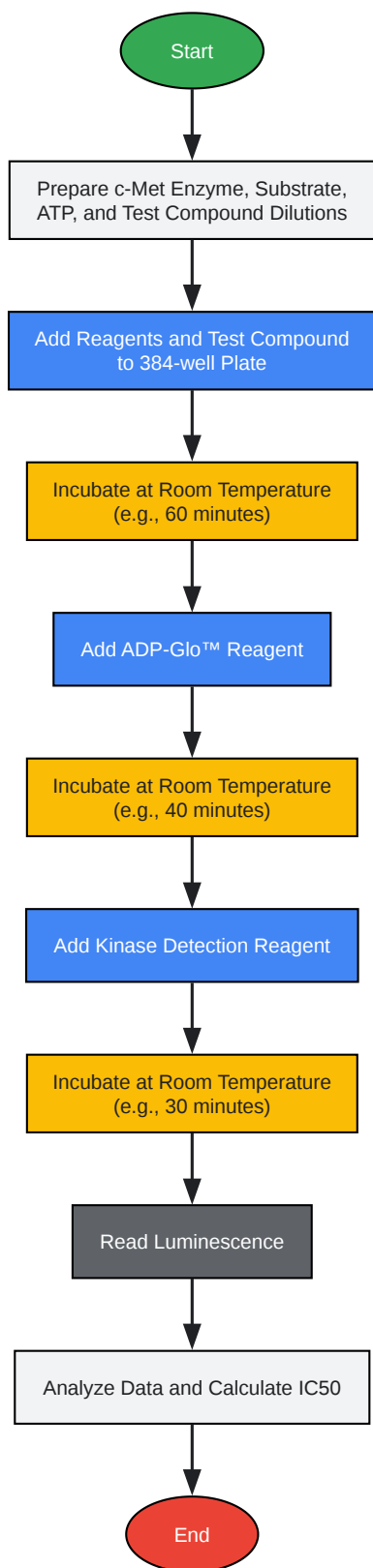
Potential Biological Activities and Signaling Pathways

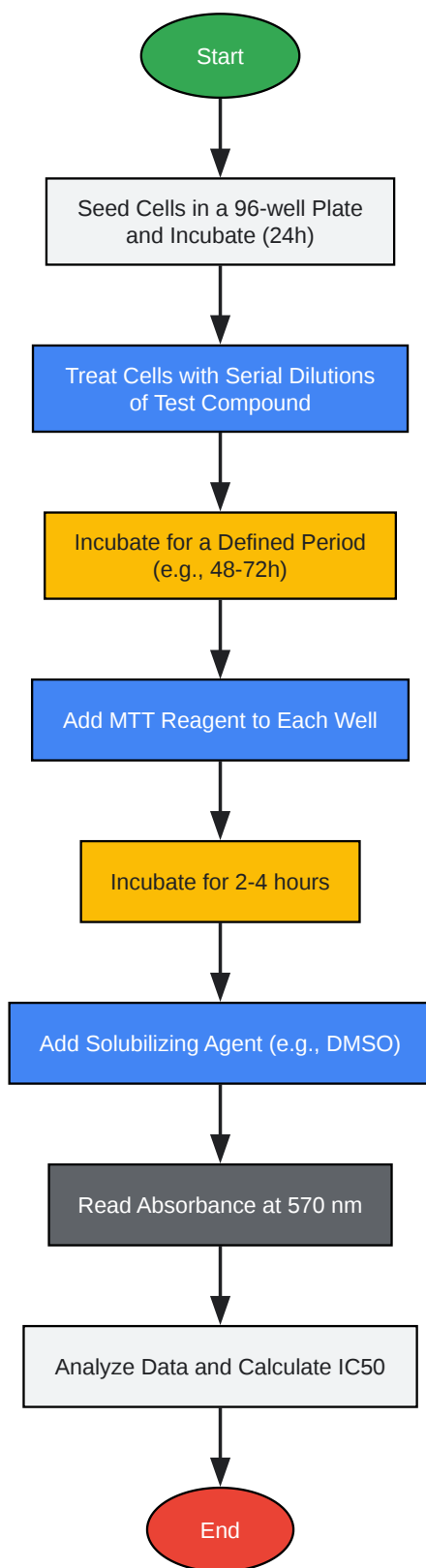
Benzoxazolone derivatives have been reported to modulate several key signaling pathways implicated in disease. Two prominent examples are the c-Met signaling pathway, often dysregulated in cancer, and the Wnt signaling pathway, where the kinase TNIK (TRAF2- and NCK-interacting kinase) is a crucial component.

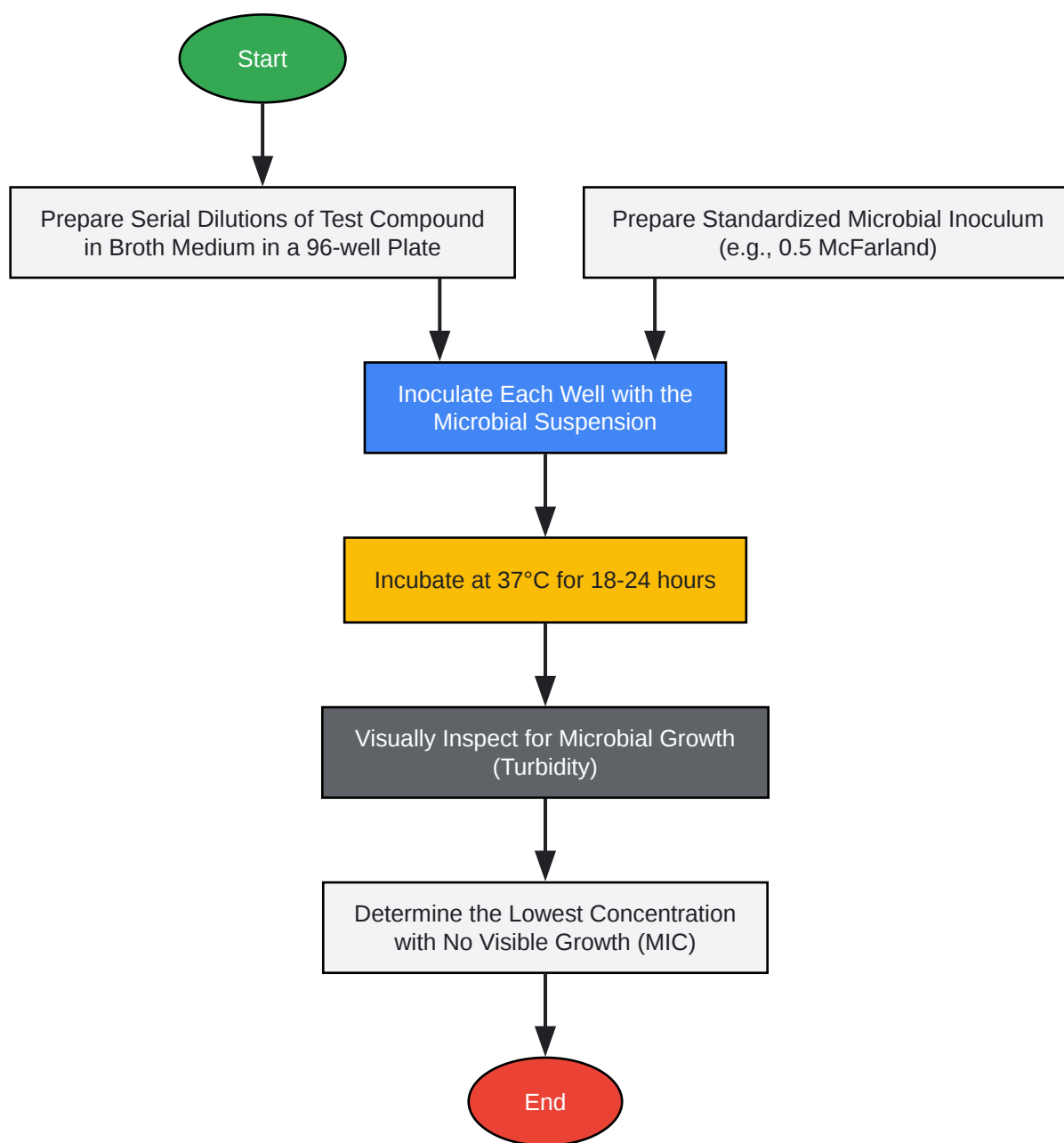
c-Met Signaling Pathway

The c-Met receptor tyrosine kinase, upon binding its ligand HGF, activates downstream signaling cascades like the RAS-MAPK pathway, promoting cell proliferation, survival, and motility. Aberrant c-Met signaling is a hallmark of many cancers.









[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-acetylbenzo[d]oxazol-2(3H)-one | 70735-79-4 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [Application Notes and Protocols for 4-acetylbenzo[d]oxazol-2(3H)-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1588355#experimental-protocol-for-using-4-acetylbenzo-d-oxazol-2-3h-one]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com